

Application Notes and Protocols: Dissolution and Use of PF-562271 Hydrochloride

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Compound of Interest		
Compound Name:	PF-562271 hydrochloride	
Cat. No.:	B1679705	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

PF-562271 hydrochloride is the hydrochloride salt of PF-562271, a potent, ATP-competitive, and reversible inhibitor of Focal Adhesion Kinase (FAK).[1][2] It also demonstrates inhibitory activity against Proline-rich Tyrosine Kinase 2 (PYK2), a FAK homolog, though with approximately 10-fold less potency.[1][3] FAK is a critical non-receptor tyrosine kinase that plays a central role in signaling pathways downstream of integrins and growth factor receptors, regulating key cellular processes such as migration, proliferation, and survival.[4] Due to its role in tumor progression and metastasis, FAK is a significant target in cancer research.[5][6] These notes provide detailed protocols for the proper dissolution and application of PF-562271 hydrochloride for reproducible experimental results.

Physicochemical Properties and Solubility

Proper solubilization is paramount for the biological activity and reliability of experimental data. **PF-562271 hydrochloride** is insoluble in aqueous solutions.[2][7] The use of an appropriate organic solvent is necessary for preparing stock solutions.

Table 1: Solubility Data for **PF-562271 Hydrochloride**



Solvent	Solubility	Recommended Use	Notes
DMSO	≥26.35 mg/mL to 100 mg/mL[2][7]	Primary solvent for stock solutions	Gentle warming and sonication can aid dissolution.[7][8] Use fresh, anhydrous DMSO as moisture can reduce solubility. [2][9]
Water	Insoluble[2][7]	Not Recommended	Do not use for initial dissolution. Used for final dilution of in vivo formulations.
Ethanol	Insoluble[2][7]	Not Recommended	Not a suitable solvent for this compound.
PBS (pH 7.4)	Insoluble[10]	Not Recommended	The compound is less soluble in buffers with a pH > 7.[10]

Experimental ProtocolsPreparation of Stock Solutions for In Vitro Use

Objective: To prepare a high-concentration, stable stock solution for long-term storage and subsequent dilution for cell-based assays.

Materials:

- PF-562271 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer and/or sonicator
- Calibrated pipettes



Protocol:

- Weighing: Carefully weigh the desired amount of PF-562271 hydrochloride powder in a fume hood.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the powder to achieve the desired stock concentration (e.g., 10 mM or 20 mM). For example, to make a 10 mM stock solution from 5 mg of PF-562271 HCl (MW: 543.95 g/mol), add 919 µL of DMSO.
- Dissolution: Vortex the solution vigorously. If necessary, gently warm the tube in a 37°C water bath or sonicate for a few minutes until the solid is completely dissolved and the solution is clear.
- Aliquoting and Storage: Dispense the stock solution into single-use aliquots to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[2][9]

Preparation of Working Solutions for Cell-Based Assays

Objective: To dilute the DMSO stock solution into cell culture medium for treating cells.

Protocol:

- Thaw Stock: Remove one aliquot of the DMSO stock solution from the freezer and allow it to thaw completely at room temperature.
- Serial Dilution: Perform a serial dilution of the stock solution in pre-warmed, sterile cell culture medium to prepare the final working concentrations.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture well is below the level of toxicity for the specific cell line being used, typically ≤ 0.5%.
- Vehicle Control: Always prepare a vehicle control by adding the same final concentration of DMSO (without the compound) to the cell culture medium.
- Application: Add the final working solutions to your cells and incubate for the desired experimental duration. PF-562271 has been used in cell-based assays at concentrations ranging from nanomolar to low micromolar (e.g., 250 nM to 3.3 μM).[1][2]



Preparation of Formulations for In Vivo Use

Objective: To prepare a homogenous and stable formulation for oral administration in animal models. Note: These formulations often require co-solvents.

Example Formulation (for oral gavage): This is an example protocol; specific ratios may need optimization.

Materials:

- PF-562271 hydrochloride stock solution in DMSO (e.g., 100 mg/mL)
- PEG300
- Tween 80
- Sterile water or saline

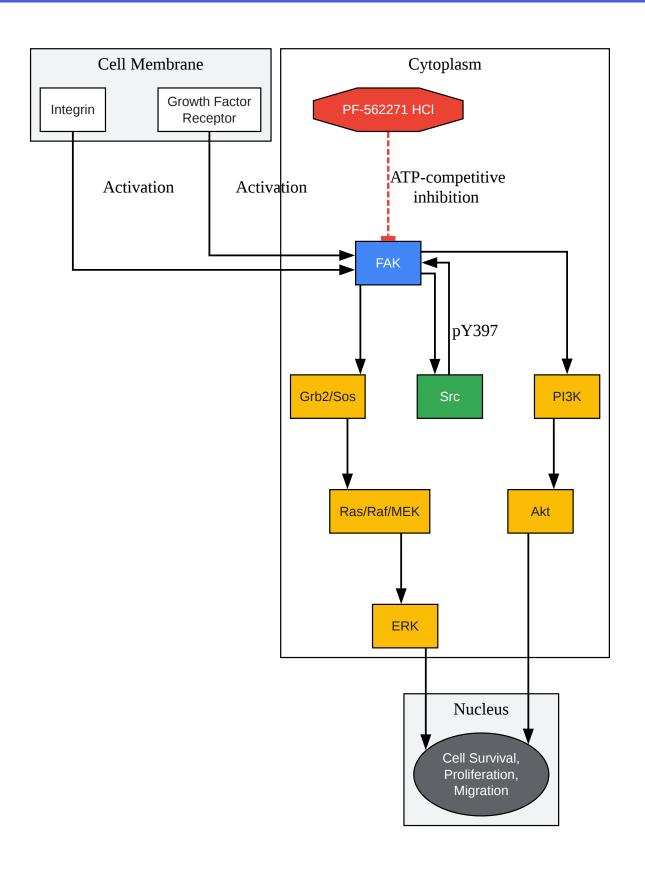
Protocol:

- To prepare a 1 mL working solution, start with 50 μ L of a 100 mg/mL clarified DMSO stock solution.[2]
- Add 400 μL of PEG300 and mix thoroughly until the solution is clear.[2]
- Add 50 μL of Tween 80 to the mixture and mix again until clear.
- Add 500 μL of sterile water or saline to bring the final volume to 1 mL.[2]
- The final solution should be prepared fresh and used immediately for optimal results.[2]

Visualizations

FAK Signaling Pathway and Inhibition by PF-562271



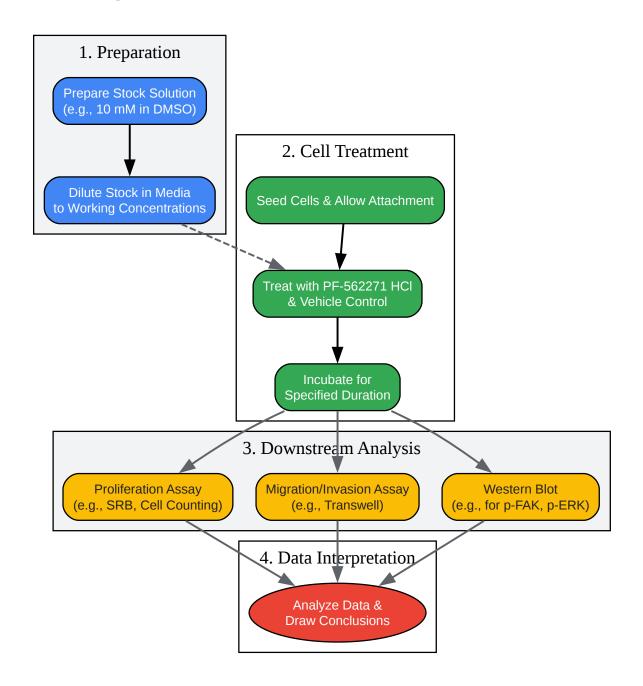


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Caption: PF-562271 inhibits FAK autophosphorylation, blocking downstream PI3K/Akt and MAPK pathways.

General Experimental Workflow for In Vitro Studies



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Caption: Workflow for assessing the effects of **PF-562271 hydrochloride** in cell-based assays.



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